Spectroscopic Unveiling of 3-Chloro-5-methoxyisonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*3-Chloro-5-methoxyisonicotinic acid*
CAS No.:	*214976-36-0*
Cat. No.:	*B1354517*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **3-Chloro-5-methoxyisonicotinic acid**. Tailored for researchers, scientists, and drug development professionals, this document delves into the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into the structural elucidation of this compound. The methodologies and interpretations presented herein are grounded in established spectroscopic principles and data from structurally analogous molecules.

Molecular Structure and Spectroscopic Overview

3-Chloro-5-methoxyisonicotinic acid is a substituted pyridine derivative with the molecular formula $C_7H_6ClNO_3$. Its structure, featuring a carboxylic acid, a chloro group, and a methoxy group on the isonicotinic acid backbone, gives rise to a unique spectroscopic fingerprint. This guide will explore the expected ^1H NMR and ^{13}C NMR chemical shifts, the characteristic vibrational frequencies in its IR spectrum, and the anticipated fragmentation patterns in its mass spectrum.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **3-Chloro-5-methoxyisonicotinic acid**, we can predict the chemical shifts and coupling patterns based on the electronic effects of the substituents on the pyridine ring.

Predicted ^{1}H NMR Data

The proton NMR spectrum is expected to show two signals in the aromatic region corresponding to the two protons on the pyridine ring, a signal for the methoxy group protons, and a broad signal for the carboxylic acid proton.

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H-2	8.5 - 8.7	Singlet	1H
H-6	8.1 - 8.3	Singlet	1H
-OCH_3	3.9 - 4.1	Singlet	3H
-COOH	12.0 - 14.0	Broad Singlet	1H

Rationale for Predicted Shifts:

- The protons at positions 2 and 6 of the pyridine ring are deshielded due to the electronegativity of the nitrogen atom and the electron-withdrawing nature of the carboxylic acid group.
- The methoxy group is an electron-donating group, which would typically shield adjacent protons. However, its effect is counteracted by the overall electron-deficient nature of the pyridine ring.
- The carboxylic acid proton is highly deshielded and often appears as a broad singlet due to hydrogen bonding and exchange with trace amounts of water in the solvent.

Predicted ^{13}C NMR Data

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The carbon NMR spectrum will provide information about the carbon skeleton of the molecule. The predicted chemical shifts are influenced by the substituents on the pyridine ring.

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	150 - 155
C-3	135 - 140
C-4	145 - 150
C-5	155 - 160
C-6	120 - 125
-OCH_3	55 - 60
-COOH	165 - 170

Rationale for Predicted Shifts:

- The carbon atoms of the pyridine ring will resonate in the aromatic region (typically 120-160 ppm).
- The carbon attached to the electronegative chlorine atom (C-3) and the oxygen of the methoxy group (C-5) will be deshielded.
- The carbonyl carbon of the carboxylic acid will appear at a significantly downfield shift.

Experimental Protocol for NMR Data Acquisition

A detailed, step-by-step methodology for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

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Predicted IR Data

The IR spectrum of **3-Chloro-5-methoxyisonicotinic acid** is expected to show characteristic absorption bands for the carboxylic acid, C-Cl, C-O, and aromatic C-H and C=C bonds.

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
O-H (Carboxylic Acid)	2500 - 3300	Broad, Strong
C=O (Carboxylic Acid)	1700 - 1725	Strong, Sharp
C-O (Carboxylic Acid/Methoxy)	1210 - 1320 & 1000 - 1100	Medium to Strong
C-Cl	700 - 800	Medium
Aromatic C-H	3000 - 3100	Weak to Medium
Aromatic C=C	1400 - 1600	Medium

Rationale for Predicted Absorptions:

- The O-H stretch of the carboxylic acid will appear as a very broad band due to strong hydrogen bonding.[1][2][3]
- The C=O stretch of the carboxylic acid will be a strong, sharp peak.[1][3]
- The C-O stretching vibrations from the carboxylic acid and the methoxy group will appear in the fingerprint region.[1][3]
- The C-Cl stretch is typically found in the lower frequency region of the spectrum.
- Aromatic C-H and C=C stretching vibrations will also be present.

Experimental Protocol for FTIR Data Acquisition (Solid Sample)

For a solid sample like **3-Chloro-5-methoxyisonicotinic acid**, the KBr pellet method is a common technique for obtaining a high-quality IR spectrum.[4][5][6][7]

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Caption: Workflow for FTIR data acquisition using the KBr pellet method.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. Electron Ionization (EI) is a common technique for the analysis of small organic molecules.[8][9][10]

Predicted Mass Spectrum Data (Electron Ionization)

Upon electron ionization, **3-Chloro-5-methoxyisonicotinic acid** is expected to produce a molecular ion peak and several fragment ions.

m/z	Proposed Fragment	Comments
187/189	$[M]^+$	Molecular ion peak, showing the characteristic 3:1 isotopic pattern for chlorine.
172/174	$[M - CH_3]^+$	Loss of a methyl radical from the methoxy group.
142/144	$[M - COOH]^+$	Loss of the carboxylic acid group.
127/129	$[M - COOH - CH_3]^+$	Subsequent loss of a methyl radical.
111	$[C_5H_2ClNO]^+$	Further fragmentation of the pyridine ring.

Rationale for Predicted Fragmentation:

- The molecular ion peak will exhibit an M+2 peak with approximately one-third the intensity of the M peak, which is characteristic of compounds containing one chlorine atom.
- Fragmentation is likely to occur at the functional groups. The loss of the methyl group from the methoxy ether and the loss of the carboxylic acid group are expected to be prominent fragmentation pathways.

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- Further fragmentation of the pyridine ring will lead to smaller charged species.

Experimental Protocol for EI-MS Data Acquisition

The following outlines a general procedure for obtaining an electron ionization mass spectrum.

Caption: Workflow for Electron Ionization Mass Spectrometry.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectroscopic data for **3-Chloro-5-methoxyisonicotinic acid**. By understanding the expected spectral features and employing the outlined experimental protocols, researchers can confidently identify and characterize this molecule. The provided rationale for the predicted data, based on the principles of spectroscopy and analysis of similar structures, serves as a valuable resource for scientists in the field of drug discovery and development.

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